

Application Note: Synthesis of 2-Chloro-2-methylpropane from tert-Butanol

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Compound of Interest

Compound Name: 1,2-Dichloro-2-methylpropane

CAS No.: 27177-44-2

Cat. No.: B7801273

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Abstract

This application note provides a comprehensive guide for the synthesis of 2-chloro-2-methylpropane (tert-butyl chloride) from tert-butanol. The protocol is designed for researchers, scientists, and professionals in drug development and organic synthesis. This document details the underlying SN1 reaction mechanism, provides a step-by-step experimental protocol, outlines purification and characterization techniques, and emphasizes critical safety and waste disposal procedures. The causality behind experimental choices is explained to ensure a thorough understanding and successful execution of the synthesis.

Introduction

2-Chloro-2-methylpropane, commonly known as tert-butyl chloride, is a valuable tertiary alkyl halide intermediate in organic synthesis.[1] It serves as a precursor for introducing the tert-butyl group into various molecules, a common motif in pharmaceuticals and agrochemicals.[1] The preparation of tert-butyl chloride from tert-butanol via a reaction with concentrated hydrochloric acid is a classic example of a unimolecular nucleophilic substitution (SN1) reaction, favored for

its straightforward procedure and good yields.[1][2] This application note presents a detailed and reliable protocol for this synthesis, suitable for laboratory-scale preparations.

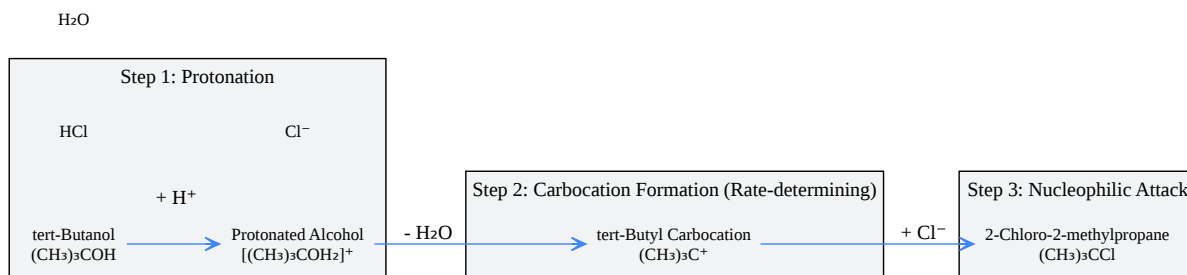
Reaction Mechanism: An SN1 Pathway

The conversion of a tertiary alcohol like tert-butanol to an alkyl halide using a hydrohalic acid proceeds through an SN1 mechanism.[3][4] This is a stepwise process involving the formation of a stable carbocation intermediate.[2][5]

The key steps are as follows:

- **Protonation of the Alcohol:** The hydroxyl group of tert-butanol is a poor leaving group. In the presence of a strong acid like hydrochloric acid, the lone pair of electrons on the oxygen atom of the hydroxyl group attacks a proton (H⁺) from HCl, forming a protonated alcohol (an alkyloxonium ion).[2][5] This is a rapid and reversible acid-base reaction.
- **Formation of a Stable Carbocation:** The protonated hydroxyl group is now a good leaving group (water). The C-O bond breaks heterolytically, with the water molecule departing, resulting in the formation of a stable tertiary carbocation.[2][5] This is the slow, rate-determining step of the reaction.[2] The stability of the tertiary carbocation is the primary reason this reaction proceeds via an SN1 pathway.[3]
- **Nucleophilic Attack:** The chloride ion (Cl⁻), a nucleophile, then attacks the electrophilic carbocation in a fast step to form the final product, 2-chloro-2-methylpropane.[2]

Secondary and primary alcohols react with hydrogen halides via an SN2 mechanism, as the formation of less stable secondary and primary carbocations is not favored.[2]



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Caption: SN1 reaction mechanism for the synthesis of 2-chloro-2-methylpropane.

Experimental Protocol

This protocol is adapted from established laboratory procedures and provides a reliable method for the synthesis of 2-chloro-2-methylpropane.^{[6][7][8]}

Materials and Equipment

Reagents & Solvents	Equipment
tert-Butanol	Separatory funnel (100 mL or 250 mL)
Concentrated Hydrochloric Acid (HCl)	Erlenmeyer flasks (50 mL, 100 mL)
Saturated Sodium Bicarbonate (NaHCO_3) solution	Beakers
Anhydrous Sodium Sulfate (Na_2SO_4) or Calcium Chloride (CaCl_2)	Graduated cylinders
Deionized Water	Pasteur pipettes
Magnetic stirrer and stir bar	
Simple distillation apparatus	
Heating mantle or water bath	
Ice bath	

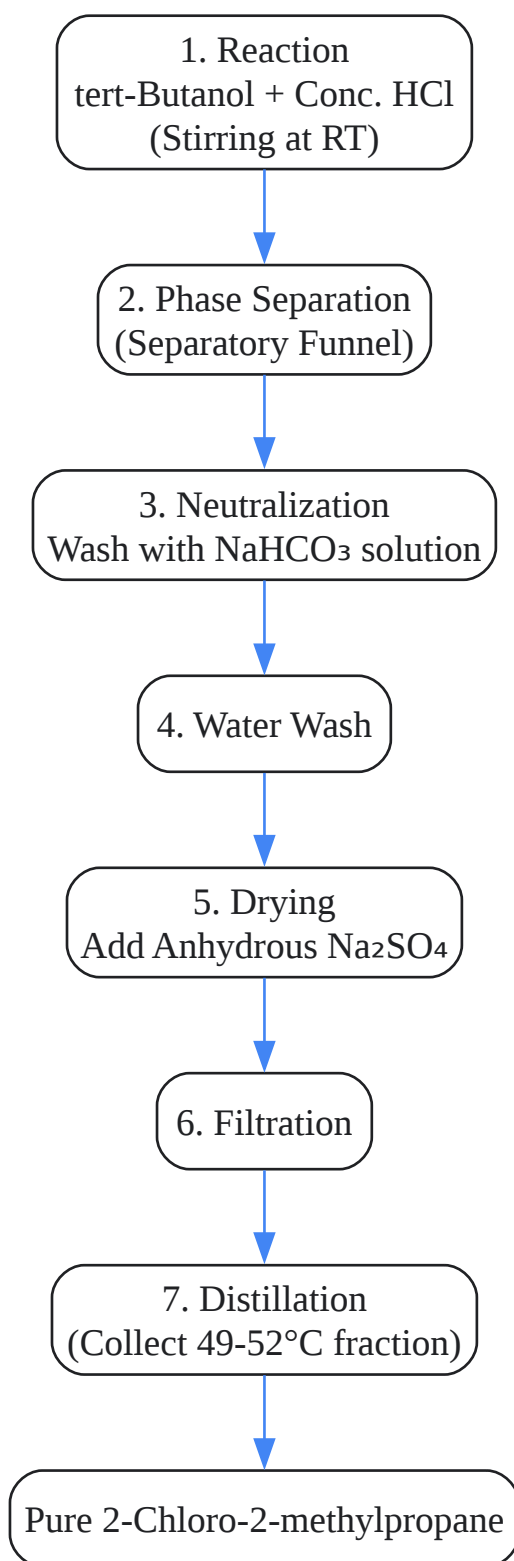
Synthesis Procedure

- **Reaction Setup:** In a fume hood, combine 15 g of tert-butanol with 50 mL of concentrated hydrochloric acid in a 250 mL Erlenmeyer flask equipped with a magnetic stirrer.^[8] Alternatively, a separatory funnel can be used for the reaction.^{[6][7]}
- **Reaction:** Swirl the mixture cautiously for about one minute.^[8] Initially, a clear solution will form as tert-butanol is miscible with the acid.^[8] As the reaction proceeds and the immiscible 2-chloro-2-methylpropane forms, the solution will become cloudy.^[8]
- **Stirring:** Clamp the flask over a magnetic stirrer and stir vigorously for 30 minutes at room temperature.^[8] The reaction is typically complete within 20-30 minutes of shaking or stirring.^{[6][8]}
- **Phase Separation:** Transfer the reaction mixture to a separatory funnel. Allow the layers to separate. The upper layer is the organic product (2-chloro-2-methylpropane), and the lower layer is the aqueous acidic layer.^[7] To confirm the layers, a few drops of water can be added, which will dissolve in the lower aqueous layer.^[3]

- Aqueous Layer Removal: Carefully drain and discard the lower aqueous layer.[7]

Work-up and Purification

- Neutralization: Wash the organic layer with 20 mL of a saturated sodium bicarbonate solution to neutralize any remaining hydrochloric acid.[8] Caution: Carbon dioxide gas will be evolved. Swirl the uncapped funnel gently at first, and then stopper and shake, venting frequently to release the pressure.[2][9]
- Water Wash: After removing the bicarbonate layer, wash the organic layer with 15 mL of deionized water to remove any remaining salts.[8] Discard the aqueous layer.
- Drying: Transfer the crude 2-chloro-2-methylpropane to a clean, dry Erlenmeyer flask. Dry the product by adding anhydrous sodium sulfate or calcium chloride in small portions, swirling after each addition, until the liquid is clear and no longer cloudy.[2][6][7] This step is crucial to remove dissolved water before distillation.[10]
- Filtration: Filter the dried product by gravity through a fluted filter paper into a dry, pre-weighed distillation flask.[6]
- Distillation: Purify the 2-chloro-2-methylpropane by simple distillation.[8] Collect the fraction boiling between 49-52°C.[7] It is advisable to use a water bath for heating and to cool the receiving flask in an ice bath to minimize evaporation of the volatile product.[9] A potential side product, isobutene, is a gas at room temperature and will be removed during the initial phase of distillation.[9]



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Caption: Experimental workflow for the synthesis and purification of 2-chloro-2-methylpropane.

Product Characterization

The identity and purity of the synthesized 2-chloro-2-methylpropane can be confirmed by various spectroscopic methods.

Infrared (IR) Spectroscopy

A key indicator of a successful reaction is the disappearance of the broad O-H stretching band of the starting material, tert-butanol (typically around $3200\text{--}3600\text{ cm}^{-1}$), in the IR spectrum of the product.^[6] The IR spectrum of 2-chloro-2-methylpropane is expected to be simpler in the fingerprint region due to the molecule's symmetry.^[11]

Nuclear Magnetic Resonance (NMR) Spectroscopy

- ^1H NMR: Due to the high symmetry of the 2-chloro-2-methylpropane molecule, all nine protons on the three methyl groups are chemically equivalent. Therefore, the ^1H NMR spectrum will show a single sharp peak (a singlet).^{[11][12]}
- ^{13}C NMR: The ^{13}C NMR spectrum will show two distinct signals: one for the three equivalent methyl carbons and another for the quaternary carbon bonded to the chlorine atom.^[11]

Gas Chromatography-Mass Spectrometry (GC-MS)

GC can be used to assess the purity of the distilled product. The mass spectrum of 2-chloro-2-methylpropane will show a characteristic fragmentation pattern, with a base peak at m/z 57, corresponding to the stable tert-butyl cation.^[11] The parent molecular ion peaks at m/z 92 and 94 will be present in an approximate 3:1 ratio, indicative of the presence of the ^{35}Cl and ^{37}Cl isotopes.^[11]

Safety and Waste Disposal

Safety Precautions

- Personal Protective Equipment (PPE): Always wear appropriate PPE, including safety goggles, a lab coat, and chemical-resistant gloves, when handling the reagents and product.^{[13][14]}

- Fume Hood: All steps of this procedure should be performed in a well-ventilated chemical fume hood.[13]
- Concentrated Hydrochloric Acid: Concentrated HCl is corrosive and can cause severe burns. [9] Avoid inhalation of its vapors. In case of skin contact, wash the affected area immediately with copious amounts of water.
- tert-Butanol: tert-Butanol is a flammable liquid and vapor.[15][16] Keep it away from heat, sparks, and open flames.[14][17] It can also cause eye irritation and may cause respiratory irritation.[15][17]
- 2-Chloro-2-methylpropane: The product is a highly flammable liquid and vapor.[18] Keep it away from sources of ignition.[18] Vapors can form explosive mixtures with air.

Waste Disposal

- Halogenated Organic Waste: The final product and any residues from distillation should be disposed of in a designated halogenated organic waste container.[13] Do not mix with non-halogenated waste.[13]
- Aqueous Waste: The aqueous layers from the washes should be neutralized before disposal down the drain with plenty of water, in accordance with local regulations.
- Solid Waste: The used drying agent should be placed in a designated solid waste container.

The primary method for the disposal of halogenated organic compounds is high-temperature incineration by a licensed hazardous waste disposal facility.[13]

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